

Lavendustin A role in Src kinase signaling pathways

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Compound Focus: Lavendustin A

CAS No.: 125697-92-9

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Lavendustin A as a Tyrosine Kinase Inhibitor

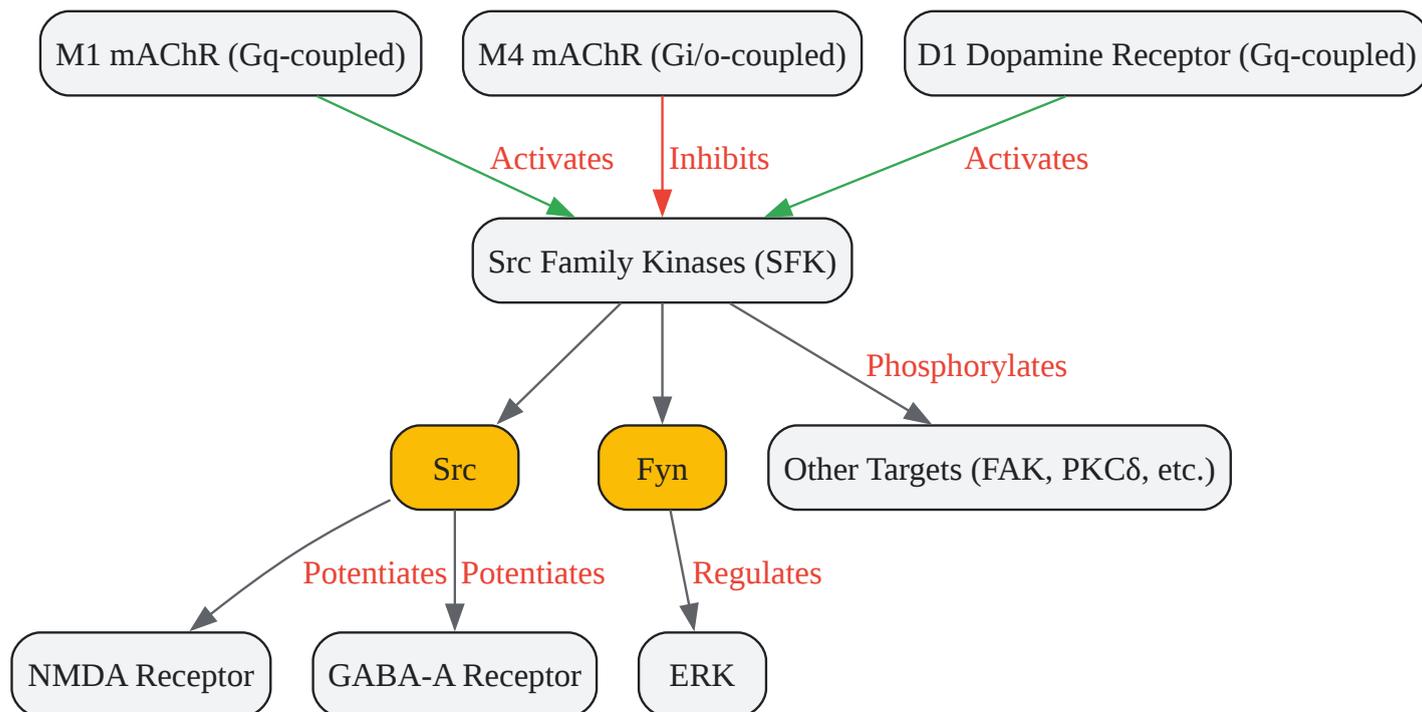
Lavendustin A is identified as a potent inhibitor of specific tyrosine kinases. The quantitative data available is summarized in the table below.

Target	Reported IC ₅₀ Value	Experimental Context
Epidermal Growth Factor Receptor (EGFR)	0.012 μ M [1]	In vitro assay
Tyrosine-protein kinase Lck	Information available, specific IC ₅₀ not stated in search results [2]	Mechanism of action described
CaMK II	0.2 μ M [1]	In vitro assay

While the search results confirm **Lavendustin A**'s inhibitory action on **Lck**, a member of the Src family of kinases (SFKs) [2], they do not explicitly state its potency against **Src** itself.

Src Kinase Signaling Pathways

Src Family Kinases (SFKs) are non-receptor tyrosine kinases crucial in cellular signaling. The following diagram illustrates key regulatory relationships described in the research [3]:



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Key regulatory pathways of Src and Fyn by GPCRs. Arrows indicate activation; blunt ends indicate inhibition.

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References

1. C | EGFR | CaMK | Tyrosinase | lavendustin | TargetMol Src [targetmol.com]
2. A: Uses, Interactions, Mechanism of... | DrugBank Online Lavendustin [go.drugbank.com]

3. Frontiers | Regulation of Src family kinases by muscarinic... [frontiersin.org]

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